

Application Note: Quantification of Phthalate Esters by Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: Disodium phthalate

Cat. No.: B103543

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Audience: Researchers, scientists, and drug development professionals.

Introduction Phthalate esters (PAEs) are a class of synthetic chemicals widely used as plasticizers to enhance the flexibility and durability of polymers, particularly polyvinyl chloride (PVC).[1] They are found in a vast array of consumer products, including food packaging, medical devices, toys, and building materials.[2] Because PAEs are not chemically bound to the polymer matrix, they can leach into the environment, leading to widespread human exposure through ingestion, inhalation, and dermal contact.[1][2] Growing concerns over their potential as endocrine disruptors and their association with various health issues have necessitated sensitive and reliable analytical methods for their quantification.[2][3]

Gas chromatography coupled with mass spectrometry (GC-MS) is a powerful and commonly used technique for the determination of phthalates due to its simplicity, speed, and the detailed structural information it provides.[3][4] This application note provides a detailed protocol for the quantification of 15 common phthalate esters in liquid samples using liquid-liquid extraction (LLE) followed by GC-MS analysis in Selected Ion Monitoring (SIM) mode.

Experimental Protocols

Materials and Reagents

- Solvents: Dichloromethane, Hexane, Acetone (all HPLC or pesticide residue grade).

- Standards: A certified standard stock solution containing 15 phthalate esters at 1000 µg/mL in a hexane/acetone mixture (8:2 v/v).[5]
- Internal Standard (ISTD): Benzyl benzoate.[5]
- Glassware: All glassware (volumetric flasks, vials, pipettes) should be thoroughly cleaned, rinsed with methanol, and oven-dried to minimize background contamination.[6] It is recommended to dedicate glassware specifically for phthalate analysis.[6]
- GC Vials: 2 mL amber glass vials with PTFE-lined septa. High-temperature resistant septa are recommended for the high injector temperatures used.[5]

Standard Solution Preparation

- Stock Solution: Use a commercial 1000 µg/mL stock solution of the 15 target phthalate esters.[5]
- Working Standards: Prepare a series of calibration standards by diluting the stock solution in hexane to achieve concentrations of 100, 300, 500, 1000, 3000, and 5000 ng/mL.[5]
- Internal Standard Spiking: Add the internal standard (Benzyl benzoate) to each working standard to a final concentration of 1000 ng/mL.[5]

Sample Preparation: Liquid-Liquid Extraction (LLE)

This protocol is adapted for a liquid matrix such as a soft drink.[5]

- Sample Collection: Measure 5 mL of the liquid sample into a clean glass extraction tube.
- Spiking: For quality control (QC) and recovery experiments, spike the sample with a known concentration of the phthalate standard solution (e.g., 300 ng/mL or 1000 ng/mL).[5]
- Extraction: Add 5 mL of dichloromethane containing the internal standard (1000 ng/mL Benzyl benzoate) to the sample tube.[5]
- Vortexing: Cap the tube and shake it vigorously for at least 1 minute to ensure thorough mixing and extraction of the analytes into the organic layer.[5]

- Phase Separation: Allow the layers to separate. The bottom organic layer contains the extracted phthalates.
- Collection: Carefully transfer an aliquot of the bottom organic layer into a GC vial for analysis.[\[5\]](#)

GC-MS Instrumentation and Method

The following parameters are a representative example and may require optimization for different instruments.

Instrumental Setup

Component	Parameter
Gas Chromatograph	Agilent 8890 GC or equivalent [7]
Mass Spectrometer	Agilent 5977B MS or Thermo Scientific ISQ Single Quadrupole MS [5] [7]
GC Column	J&W HP-5ms Ultra Inert (20 m x 0.18 mm, 0.18 μ m) or TraceGOLD TG-5MS [5] [8]
Carrier Gas	Helium or Hydrogen [8]
Liner	Ultra Inert mid-frit liner [8]

GC-MS Method Parameters

Parameter	Value
Inlet Mode	Pulsed Splitless[8]
Inlet Temperature	320 °C[5]
Injection Volume	1 µL
Oven Program	Initial 60°C, hold for 1 min; Ramp at 15°C/min to 320°C, hold for 5 min[7]
Carrier Gas Flow	1.2 mL/min (Constant Flow)
MS Transfer Line Temp.	300 °C[5]
MS Ion Source Temp.	260 °C[5]
Ionization Mode	Electron Ionization (EI) at 70 eV[5]
Acquisition Mode	Selected Ion Monitoring (SIM)[5]

Data Presentation and Quantitative Results

SIM Parameters and Retention Times

The following table lists the target phthalate esters with their abbreviations, retention times (RT), and the ions used for quantification and qualification in SIM mode. Many phthalates share a common base peak ion at m/z 149, making chromatographic separation crucial for accurate quantification.[3]

Compound	Abbreviation	Quan Ion (m/z)	Qual Ion(s) (m/z)
Dimethylphthalate	DMP	163	194, 77
Diethylphthalate	DEP	149	177, 121
Diisobutyl phthalate	DIBP	149	223, 205
Di-n-butyl phthalate	DBP	149	223, 205
Bis(2-methoxyethyl) phthalate	DMEP	59	149, 193
Bis(4-methyl-2-pentyl) phthalate	BMPP	149	251, 167
Bis(2-ethoxyethyl) phthalate	DEEP	45	72, 149
Dipentylphthalate	DPP	149	237, 219
Di-n-hexyl phthalate	DHXP	104	149, 76
Benzyl butyl phthalate	BBP	149	91, 206
Bis(2-n-butoxyethyl) phthalate	DBEP	149	223, 205
Dicyclohexyl phthalate	DCHP	149	167, 83
Bis(2-ethylhexyl) phthalate	DEHP	149	167, 279
Di-n-octyl phthalate	DNOP	149	279
Diisononyl phthalate	DINP	293	149
Internal Standard			
Benzyl benzoate	ISTD	105	212, 91

(Data synthesized
from Thermo Fisher
Scientific Application
Note)[5]

Method Performance

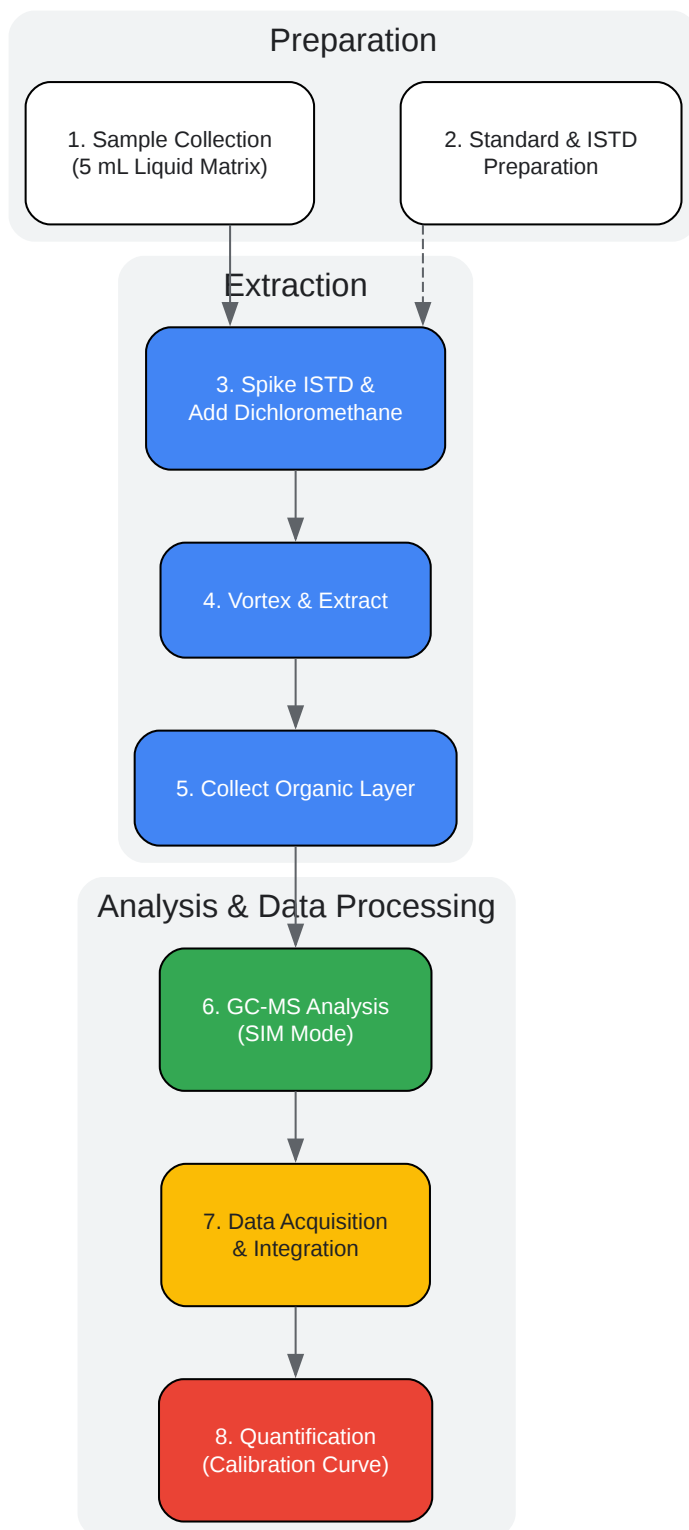
Method validation is critical to ensure reliable data. The following table summarizes typical performance characteristics.

Parameter	Result	Description
Calibration Range	100 - 5000 ng/mL	The concentration range over which the method is linear. [5]
Linearity (R^2)	> 0.99	The coefficient of determination for the calibration curve, demonstrating excellent linearity. [1] [5]
Recovery	97.27% - 105.05%	The efficiency of the extraction process, tested at low and high spiking levels. [1]

Experimental Workflow Visualization

The following diagram illustrates the logical flow of the entire analytical process, from sample receipt to final data analysis.

GC-MS Workflow for Phthalate Quantification

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Caption: Workflow for phthalate analysis by GC-MS.

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References

- 1. researchgate.net [researchgate.net]
- 2. extraction-and-gc-ms-analysis-of-phthalate-esters-in-food-matrices-a-review - Ask this paper | Bohrium [bohrium.com]
- 3. gcms.cz [gcms.cz]
- 4. GC-MS Analysis of Phthalates: Comparison of GC Stationary Phase Performance [restek.com]
- 5. documents.thermofisher.com [documents.thermofisher.com]
- 6. m.youtube.com [m.youtube.com]
- 7. fses.oregonstate.edu [fses.oregonstate.edu]
- 8. agilent.com [agilent.com]
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